

# An In-depth Technical Guide to the Physicochemical Properties of Carbocysteine Sulfoxide

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## Compound of Interest

Compound Name: Carbocysteine sulfoxide

Cat. No.: B143690

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## Introduction

**Carbocysteine sulfoxide**, with the CAS number 5439-87-2, is a primary metabolite of the mucolytic agent Carbocysteine.[1][2][3] As an impurity and metabolite of a widely used pharmaceutical agent, understanding its physicochemical properties is crucial for drug development, quality control, and metabolism studies. This guide provides a comprehensive overview of the known physicochemical characteristics of **carbocysteine sulfoxide**, detailed experimental protocols for its synthesis and analysis, and visualizations of its metabolic context.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **carbocysteine sulfoxide** are summarized below. These properties are essential for its handling, formulation, and analytical characterization.

## Chemical Identifiers

Identifier	Value	Reference
CAS Number	5439-87-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C5H9NO5S	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Molecular Weight	195.19 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
IUPAC Name	2-amino-3-(carboxymethylsulfinyl)propanoic acid	<a href="#">[9]</a>
SMILES	<chem>C(C(C(=O)O)N)S(=O)CC(=O)O</chem>	<a href="#">[6]</a> <a href="#">[9]</a> <a href="#">[10]</a>
InChI	InChI=1S/C5H9NO5S/c6-3(5(9)10)1-12(11)2-4(7)8/h3H,1-2,6H2,(H,7,8)(H,9,10)	<a href="#">[9]</a> <a href="#">[10]</a>
InChIKey	DUGSIUCROZRSMS-UHFFFAOYSA-N	<a href="#">[9]</a> <a href="#">[10]</a>

## Physicochemical Data

Property	Value	Reference
Melting Point	151 - 154°C	[1][3]
Boiling Point (Predicted)	582.8 ± 50.0 °C	[1][3]
Density (Predicted)	1.714 ± 0.06 g/cm <sup>3</sup>	[1][3]
pKa (Predicted)	1.84 ± 0.10	[1][3]
logP (Predicted)	-4.6	[9][10]
Solubility	Slightly soluble in aqueous acid and water (with heating). [1][3] Soluble in methanol.[4]	
Appearance	White to Off-White Solid	[1][3]
Storage	2-8 °C, in a well-closed container.	[4][6][8]

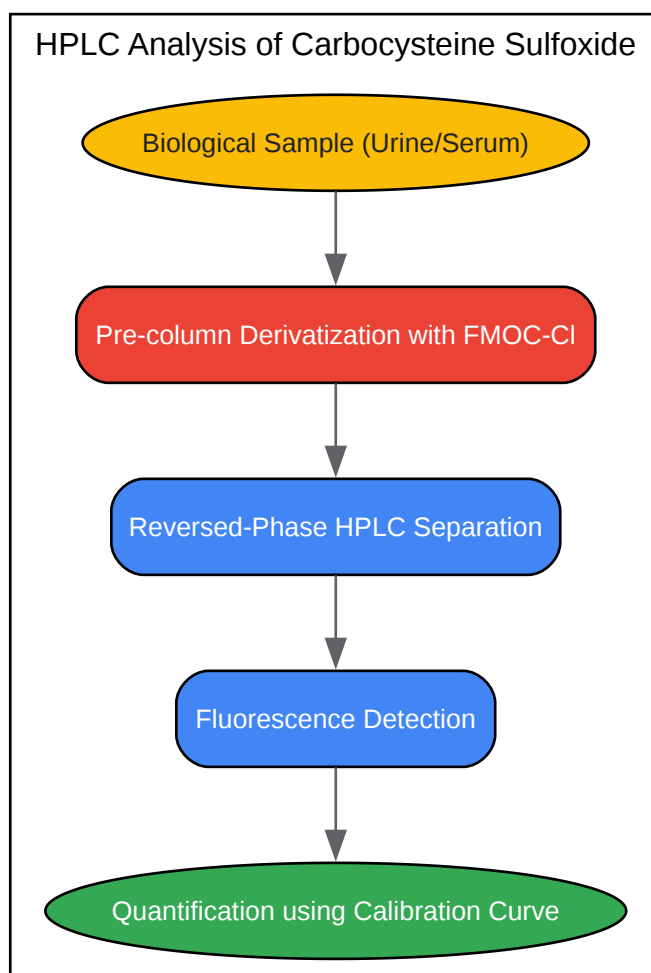
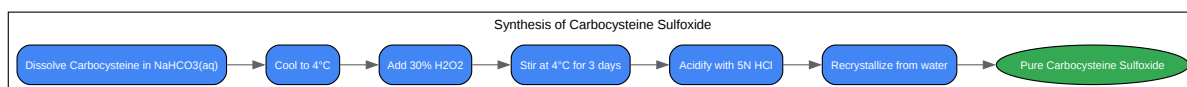
## Experimental Protocols

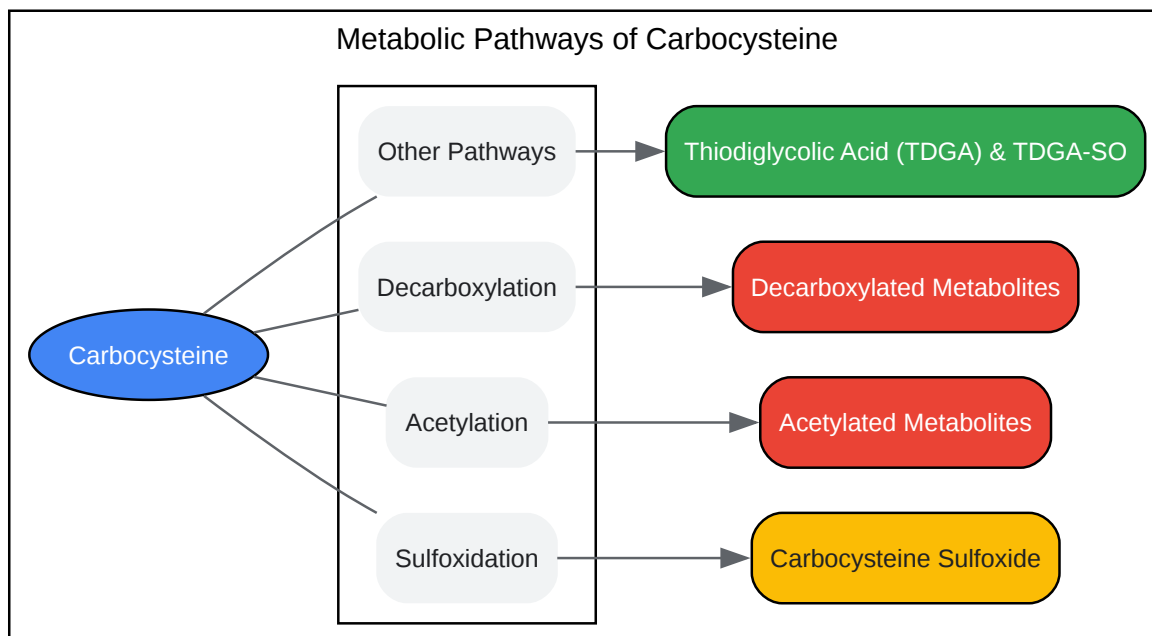
### Synthesis of Carbocysteine Sulfoxide

A common method for the synthesis of sulfoxides from their corresponding sulfides is oxidation. Based on the synthesis of a similar compound, S-(2-carboxyethyl)-L-cysteine sulfoxide, a likely protocol for **carbocysteine sulfoxide** is as follows:

- **Dissolution:** Dissolve Carbocysteine (S-carboxymethyl-L-cysteine) in an aqueous solution of sodium bicarbonate at a 1:1 molar ratio.
- **Cooling:** Chill the resulting solution to approximately 4°C in an ice bath.
- **Oxidation:** Slowly add a chilled solution of 30% hydrogen peroxide to the carbocysteine solution.
- **Reaction:** Stir the mixture at 4°C for several days. The progression of the reaction can be monitored using a suitable chromatographic technique, such as thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC), to observe the disappearance of the starting material and the appearance of the product.

- Precipitation: After the reaction is complete, carefully acidify the solution with cold 5N HCl to precipitate the **carbocysteine sulfoxide**.
- Purification: The crude product can be purified by recrystallization from water.[11]





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## References

- 1. carbocysteine sulfoxide CAS#: 5439-87-2 [m.chemicalbook.com]
- 2. bocsci.com [bocsci.com]
- 3. carbocysteine sulfoxide | 5439-87-2 [chemicalbook.com]
- 4. allmpus.com [allmpus.com]
- 5. veeprho.com [veeprho.com]
- 6. Carbocysteine sulfoxide | 5439-87-2 | FC180126 | Biosynth [biosynth.com]
- 7. cleanchemlab.com [cleanchemlab.com]
- 8. cleanchemlab.com [cleanchemlab.com]

- 9. Carbocysteine sulfoxide | C<sub>5</sub>H<sub>9</sub>NO<sub>5</sub>S | CID 95496 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. PubChemLite - Carbocysteine sulfoxide (C<sub>5</sub>H<sub>9</sub>NO<sub>5</sub>S) [pubchemlite.lcsb.uni.lu]
- 11. Structural and Functional Studies of S-(2-Carboxyethyl)-L-Cysteine and S-(2-Carboxyethyl)-I-Cysteine Sulfoxide - PMC [pmc.ncbi.nlm.nih.gov]
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